

"6-Oxa-9-azaspiro[4.5]decane" handling and storage guidelines

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Compound of Interest

Compound Name: 6-Oxa-9-azaspiro[4.5]decane

Cat. No.: B160180

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Technical Support Center: 6-Oxa-9-azaspiro[4.5]decane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, storage, and troubleshooting of experiments involving **6-Oxa-9-azaspiro[4.5]decane**.

Frequently Asked Questions (FAQs)

Q1: What is **6-Oxa-9-azaspiro[4.5]decane**?

6-Oxa-9-azaspiro[4.5]decane is a heterocyclic organic compound. Its structure consists of a spirocyclic system containing both an oxygen and a nitrogen atom. It is used as a reactant in the synthesis of more complex molecules, such as spiro-tetracyclic ring compounds that have potential applications as therapeutic secretase modulators.[\[1\]](#)

Q2: What are the primary hazards associated with **6-Oxa-9-azaspiro[4.5]decane**?

While a specific Safety Data Sheet (SDS) for **6-Oxa-9-azaspiro[4.5]decane** (CAS 130643-07-1) is not readily available in the public domain, data from structurally similar spiro compounds suggest the following potential hazards:

- Skin Irritation: May cause skin irritation upon contact.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Serious Eye Damage/Irritation: May cause serious eye irritation or damage.[2][3][4]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.[2][3][4]
- Harmful if Swallowed: Some related compounds are classified as harmful if swallowed.[3][5]

Q3: How should I properly store **6-Oxa-9-azaspiro[4.5]decane**?

Store the compound in a cool, dry, and well-ventilated area.[2] Keep the container tightly closed to prevent exposure to moisture and atmospheric contaminants.[2][3][5] It is supplied as a liquid and should be stored at room temperature.

Q4: What personal protective equipment (PPE) should I use when handling this compound?

To ensure personal safety, the following PPE is recommended:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[2][3]
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.[2][3]
- Respiratory Protection: Handle in a well-ventilated area or use a chemical fume hood to avoid inhaling vapors.[2][3]

Handling and Storage Guidelines

Parameter	Guideline	Source
Storage Temperature	Room Temperature	
Storage Conditions	Cool, dry, well-ventilated area in a tightly sealed container.	[2][3]
Incompatible Materials	Strong oxidizing agents.	[6]
Physical Form	Liquid	

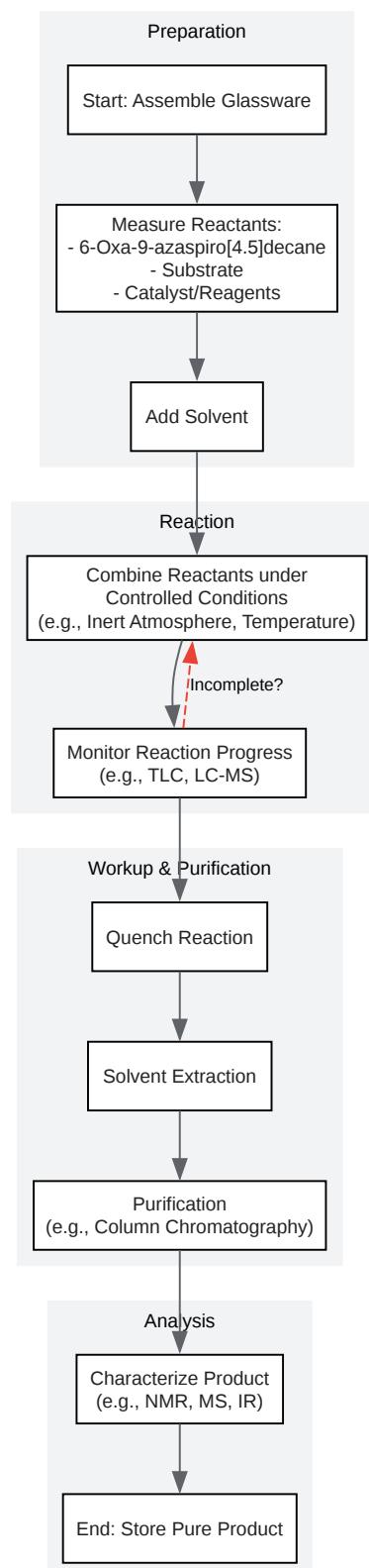
Troubleshooting Experimental Issues

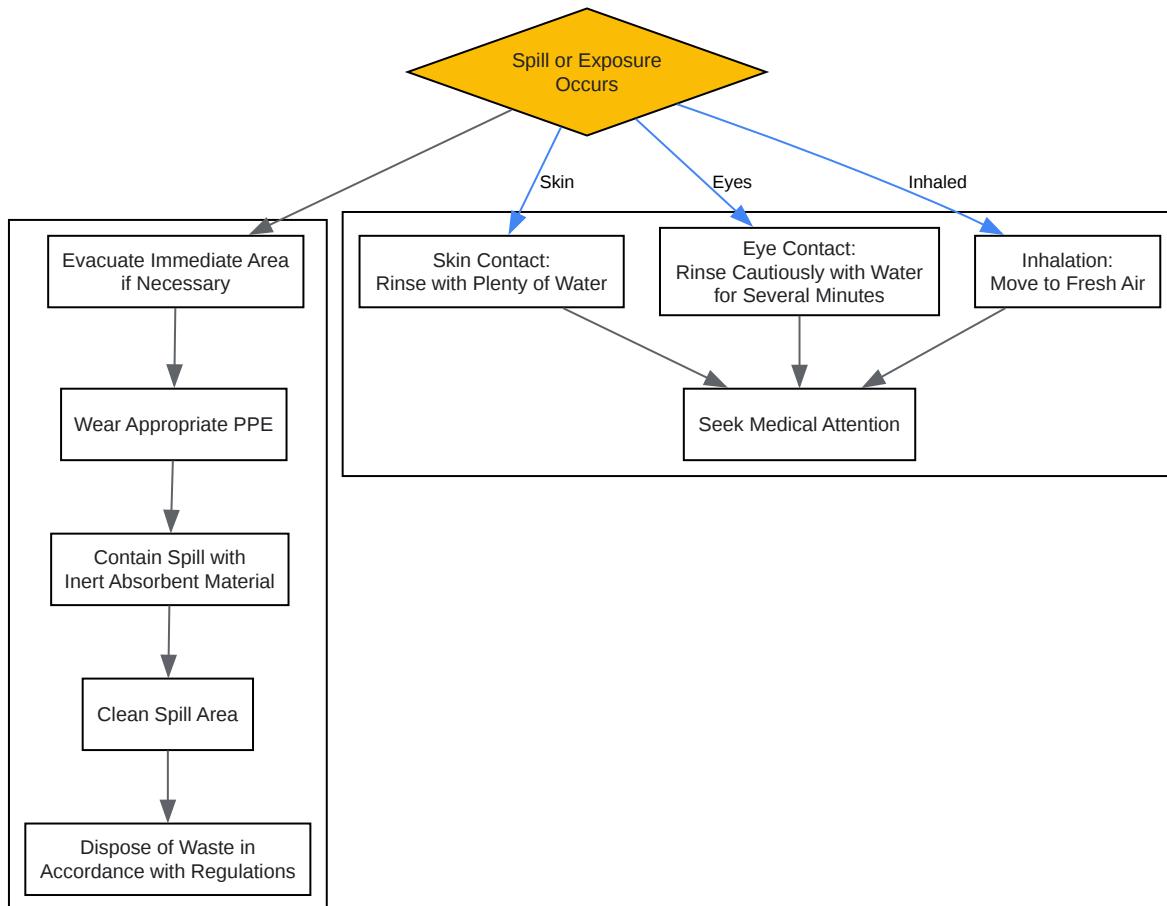
Issue	Potential Cause	Suggested Solution
Inconsistent Reaction Yields	<ul style="list-style-type: none">- Impurity of the starting material.- Degradation of the compound due to improper storage.- Inaccurate measurement of the liquid.	<ul style="list-style-type: none">- Verify the purity of 6-Oxa-9-azaspiro[4.5]decane via appropriate analytical methods (e.g., NMR, GC-MS).- Ensure the compound has been stored under the recommended conditions.- Use precise liquid handling techniques, such as calibrated micropipettes.
Reaction Fails to Proceed	<ul style="list-style-type: none">- Inactive catalyst or reagent.- Incorrect reaction temperature.- Presence of moisture if the reaction is moisture-sensitive.	<ul style="list-style-type: none">- Check the activity of all catalysts and reagents.- Optimize the reaction temperature.- Ensure all glassware is oven-dried and reactions are performed under an inert atmosphere (e.g., nitrogen or argon) if necessary.
Formation of Side Products	<ul style="list-style-type: none">- Cross-reactivity with other functional groups.- Reaction temperature is too high, leading to decomposition.	<ul style="list-style-type: none">- Protect other reactive functional groups in your substrate if necessary.- Perform the reaction at a lower temperature.
Difficulty in Product Isolation	<ul style="list-style-type: none">- Similar polarity of the product and starting material.- Product is highly soluble in the workup solvent.	<ul style="list-style-type: none">- Utilize a different chromatographic technique or solvent system for purification.- Perform a solvent screen for extraction to find a solvent with better partitioning for your product.

Experimental Workflow & Logic

General Synthesis Workflow using **6-Oxa-9-azaspiro[4.5]decane**

The following diagram illustrates a typical workflow for a chemical synthesis reaction where **6-Oxa-9-azaspiro[4.5]decane** is used as a starting material.





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